

# Application Notes and Protocols for Hexylcyclohexane as a Fragrance Ingredient Carrier

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## Compound of Interest

Compound Name: *Hexylcyclohexane*

Cat. No.: *B1328777*

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These application notes provide a comprehensive overview of the protocol for utilizing **hexylcyclohexane** as a carrier for fragrance ingredients. This document outlines its chemical and physical properties, safety considerations, and detailed experimental protocols for its evaluation in fragrance formulations.

## Introduction to Hexylcyclohexane as a Fragrance Carrier

**Hexylcyclohexane** (CAS No: 4292-75-5) is a saturated hydrocarbon that is gaining interest as a potential carrier for fragrance ingredients in various applications, including cosmetics and personal care products. Its properties suggest it may offer advantages in terms of stability, low volatility, and a neutral odor profile, which are desirable characteristics for a fragrance carrier. A suitable carrier should effectively dissolve and transport fragrance molecules while ensuring the stability and controlled release of the scent.

## Physicochemical Properties of Hexylcyclohexane

A thorough understanding of the physicochemical properties of a carrier is crucial for formulation development. The following table summarizes the key properties of **hexylcyclohexane**.

Property	Value	Reference
Molecular Formula	C12H24	[1](--INVALID-LINK--)
Molecular Weight	168.32 g/mol	[1](--INVALID-LINK--)
Appearance	Colorless liquid	[1](--INVALID-LINK--)
Odor Profile	Waxy, Sweet, Gassy, Citrus, Fatty, Oily, Dry, Clean, Fresh, Amber	[2](--INVALID-LINK--)
Boiling Point	224-226 °C at 760 mmHg	[3](--INVALID-LINK--)
Flash Point	80.2 - 84.3 °C	[1](4--INVALID-LINK--
Vapor Pressure	0.11 - 0.132 mmHg at 25 °C	[1](5--INVALID-LINK--
logP (o/w)	~6.25	[3](--INVALID-LINK--)
Solubility	Insoluble in water; Soluble in organic solvents like ethanol.	[3](--INVALID-LINK--)

## Comparative Analysis of Fragrance Carriers

The selection of a fragrance carrier significantly impacts the performance of the final product. The following table provides a qualitative comparison of **hexylcyclohexane** with other commonly used fragrance carriers.

Carrier	Volatility	Polarity	Odor Profile	Key Characteristics & Considerations
Ethanol	High	Polar	Characteristic alcoholic odor	Provides initial burst of fragrance; can be drying to the skin.
Dipropylene Glycol (DPG)	Low	Polar	Nearly odorless	Slower evaporation rate, good for controlled release. <a href="#">[6]</a> (--INVALID-LINK--)
Jojoba Oil	Low	Non-polar	Faint, nutty	Good for skin conditioning; mimics natural sebum. <a href="#">[6]</a> (--INVALID-LINK--)
Fractionated Coconut Oil	Low	Non-polar	Odorless	Lightweight and non-greasy; good stability. <a href="#">[6]</a> (--INVALID-LINK--)
Hexylcyclohexane	Low	Non-polar	Faint, waxy/sweet	Good solvent for non-polar fragrance molecules; high stability. <a href="#">[2]</a> (--INVALID-LINK--)

## Experimental Protocols

The following protocols are designed to evaluate the performance of **hexylcyclohexane** as a fragrance carrier.

### Fragrance Stability Testing

Objective: To assess the physical and chemical stability of a fragrance formulation containing **hexylcyclohexane** under various stress conditions.

Methodology:

- Sample Preparation: Prepare fragrance formulations with the desired concentration of fragrance ingredients in **hexylcyclohexane**. A control sample with an established carrier (e.g., ethanol or DPG) should also be prepared.
- Accelerated Stability Testing (Temperature):
  - Store samples in controlled temperature chambers at 4°C (refrigerated), 25°C (room temperature), and 45°C.
  - Evaluate samples at 1, 2, 4, 8, and 12 weeks for changes in color, clarity, odor, and signs of separation.
- Light Exposure Testing:
  - Expose samples in transparent containers to controlled UV light to simulate exposure to sunlight.
  - A control sample should be wrapped in aluminum foil to protect it from light.
  - Evaluate for changes in color and odor at regular intervals.
- Freeze-Thaw Cycle Testing:
  - Subject samples to alternating cycles of freezing (-10°C for 24 hours) and thawing (25°C for 24 hours) for at least three cycles.

- After each cycle, visually inspect for phase separation, crystallization, or other signs of instability.

## Fragrance Longevity and Intensity Evaluation

Objective: To quantify the evaporation rate and perceived intensity of a fragrance from **hexylcyclohexane** over time.

### 4.2.1. Instrumental Analysis: Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Methodology:

- **Sample Application:** Apply a standardized amount of the fragrance formulation onto a suitable substrate (e.g., filter paper or synthetic skin).
- **Headspace Sampling:** At predetermined time intervals (e.g., 0, 1, 2, 4, 6, and 8 hours), place the substrate in a headspace vial.
- **GC-MS Analysis:** Analyze the volatile organic compounds (VOCs) in the headspace using GC-MS to identify and quantify the fragrance components. A decrease in the concentration of fragrance components over time indicates the evaporation rate.

### 4.2.2. Sensory Evaluation

Methodology:

- **Panelist Selection:** Recruit and train a panel of sensory assessors.
- **Sample Application:** Apply a standardized amount of the fragrance formulation to the forearms of the panelists.
- **Intensity Rating:** At specified time points, panelists rate the perceived intensity of the fragrance on a labeled magnitude scale (LMS) or a visual analog scale (VAS).
- **Odor Profile Description:** Panelists also describe the odor character at each time point to assess any changes in the fragrance profile during evaporation.

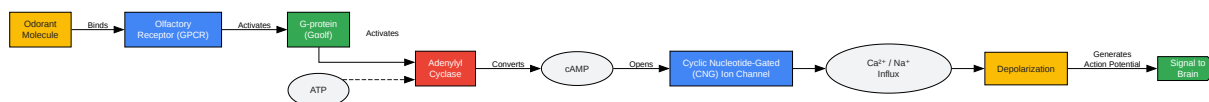
## Safety and Regulatory Considerations

**Hexylcyclohexane** is listed in the EU's cosmetic ingredient database (CosIng). As with all cosmetic ingredients, it is the responsibility of the formulator to ensure that the final product complies with all relevant regulations in the target market. Safety data sheets (SDS) should be consulted for detailed handling and safety information.

## Visualizations

### Olfactory Signaling Pathway

The perception of fragrance is initiated by the binding of odorant molecules to receptors in the olfactory epithelium, triggering a complex signaling cascade.

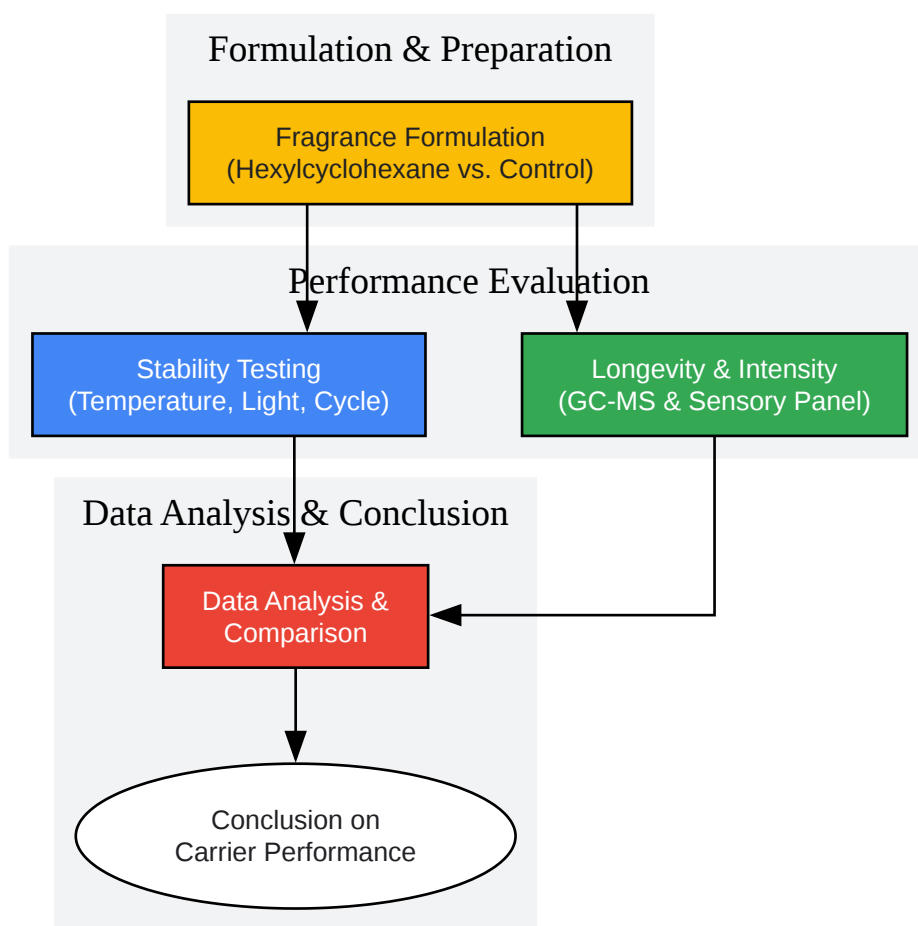


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Caption: Simplified diagram of the olfactory signaling pathway.

### Experimental Workflow for Fragrance Carrier Evaluation

A systematic workflow is essential for the comprehensive evaluation of a new fragrance carrier like **hexylcyclohexane**.



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Caption: Workflow for evaluating a new fragrance carrier.

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